

Spectroscopic and Synthetic Profile of Methyl 3-methylquinoxaline-2-carboxylate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 3-methylquinoxaline-2-carboxylate*

Cat. No.: *B1310550*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic and synthetic aspects of **Methyl 3-methylquinoxaline-2-carboxylate**. While a complete set of experimental spectroscopic data for this specific ester is not readily available in the public domain, this document compiles and presents the known data for its corresponding carboxylic acid, 3-methylquinoxaline-2-carboxylic acid, which serves as a close structural analogue and a key synthetic derivative.

This guide is intended to be a valuable resource for researchers working with quinoxaline derivatives, offering insights into their characterization and synthesis. The information provided for the related carboxylic acid can be instrumental in predicting and interpreting the spectroscopic features of **Methyl 3-methylquinoxaline-2-carboxylate**.

Spectroscopic Data of 3-Methylquinoxaline-2-carboxylic Acid

The following tables summarize the available spectroscopic data for 3-methylquinoxaline-2-carboxylic acid. This data is crucial for the structural elucidation and quality control of this compound and can be used as a reference for the analysis of its methyl ester derivative.

Table 1: Infrared (IR) Spectroscopy Data for 3-Methylquinoxaline-2-carboxylic Acid

Wavelength (cm ⁻¹)	Designation
2453	O-H stretch (Carboxylic Acid)
1718	C=O stretch (Carboxylic Acid)
766, 749	C-H out of plane deformation

Table 2: Mass Spectrometry (MS) Data for 3-Methylquinoxaline-2-carboxylic Acid

m/z	Interpretation
188	Molecular Ion [M] ⁺
171	[M - OH] ⁺
143	[M - COOH] ⁺
115	Fragmentation of the quinoxaline ring

Note: Specific ¹H and ¹³C NMR data for **Methyl 3-methylquinoxaline-2-carboxylate** could not be located in the surveyed literature. However, analytical techniques such as ¹H/¹³C NMR are recommended for confirming the molecular structure of this compound[1].

Experimental Protocols

Synthesis of 3-Methylquinoxaline-2-carboxylic Acid from Methyl 3-methylquinoxaline-2-carboxylate[2]

This protocol details the hydrolysis of **Methyl 3-methylquinoxaline-2-carboxylate** to its corresponding carboxylic acid.

Materials:

- **Methyl 3-methylquinoxaline-2-carboxylate**
- Methanol (MeOH)

- 2N Sodium Hydroxide (NaOH) solution
- 1N Hydrochloric Acid (HCl) solution
- Ethyl acetate
- Water
- Saturated saline solution
- Anhydrous magnesium sulfate

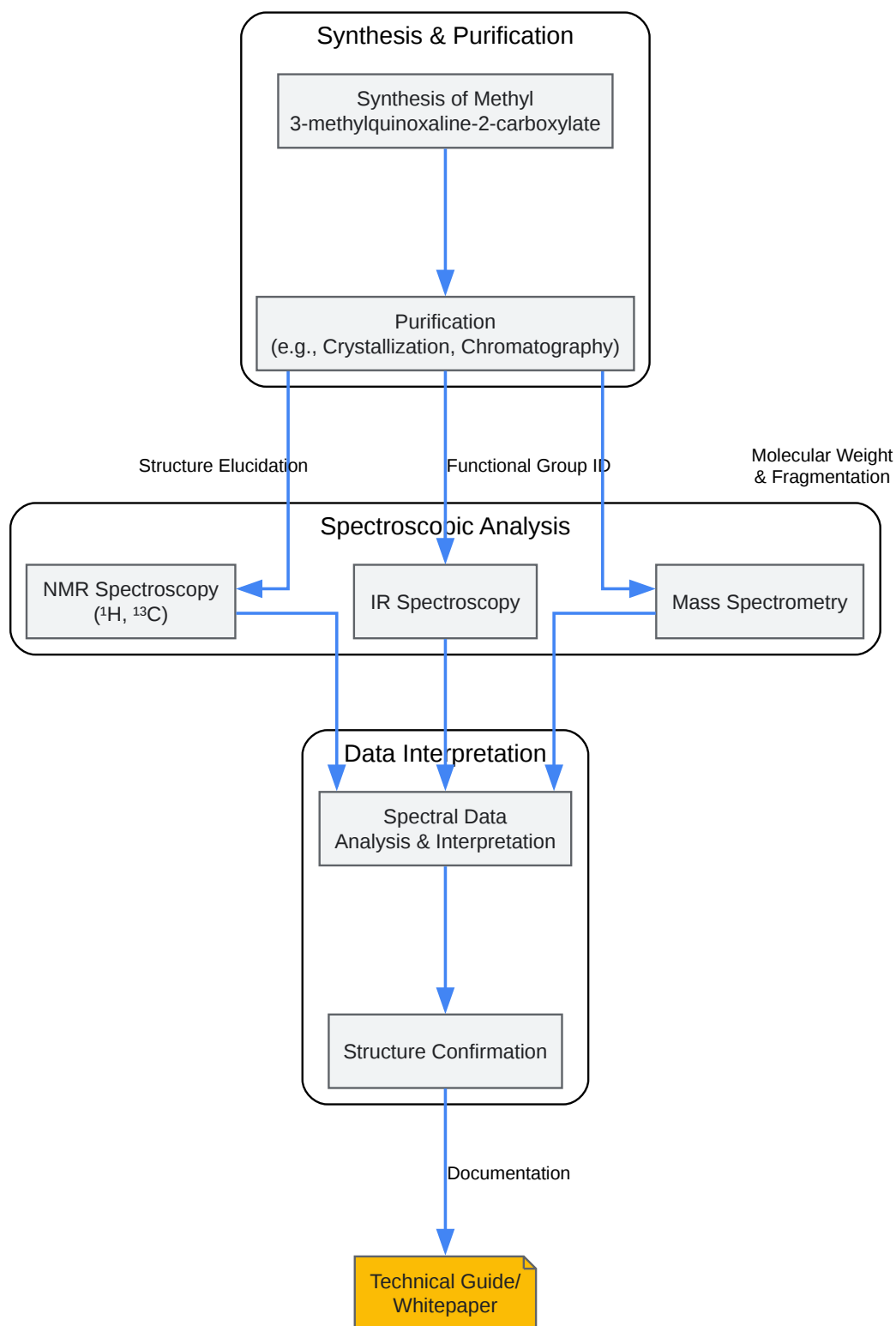
Procedure:

- Dissolve **Methyl 3-methylquinoxaline-2-carboxylate** (0.20 g, 0.99 mmol) in a solvent mixture of methanol (8 mL) and 2N sodium hydroxide solution (2 mL).
- Stir the reaction mixture at room temperature for 30 minutes.
- Concentrate the reaction mixture to approximately one-third of its original volume using a rotary evaporator.
- Adjust the pH of the mixture to be acidic using a 1N hydrochloric acid solution.
- Extract the product with ethyl acetate.
- Combine the organic phases and wash them sequentially with water and saturated saline solution.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate by rotary evaporation to obtain the solid product.
- Dry the solid product under a high vacuum to yield 3-methylquinoxaline-2-carboxylic acid.

Visualizing the Analytical Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a synthesized organic compound like **Methyl 3-methylquinoxaline-2-carboxylate**.

General Workflow for Spectroscopic Analysis



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Caption: Workflow for the synthesis and spectroscopic characterization of an organic compound.

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References

- 1. Methyl 3-methylquinoxaline-2-carboxylate | 61522-54-1 | Benchchem [benchchem.com]
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Phone: (601) 213-4426

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